

1-(2-Bromoethyl)-1H-pyrazole: Reactivity Profile & Synthetic Utility

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Compound of Interest

Compound Name: 1-(2-bromoethyl)-1H-pyrazole

CAS No.: 119291-22-4

Cat. No.: B049434

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Executive Technical Summary

1-(2-Bromoethyl)-1H-pyrazole (CAS: 119291-22-4) acts as a specialized "linker-donor" in medicinal chemistry.^{[1][2]} It serves as a bifunctional building block, providing a masked ethyl-pyrazole motif commonly found in kinase inhibitors (e.g., JAK, Aurora kinase ligands) and GPCR modulators.

Its reactivity is defined by the competition between nucleophilic substitution (

)—the desired pathway—and

-elimination (E2), which generates the often-undesired 1-vinylpyrazole byproduct.^{[1][2]}

Successful utilization requires precise control over basicity, solvent polarity, and temperature to favor substitution over elimination.

Physicochemical Profile

Property	Data	Critical Note
Molecular Weight	175.03 g/mol	Suitable for fragment-based drug design (FBDD). [1] [2]
Appearance	Colorless to light yellow liquid/low-melting solid	Darkens upon oxidation or HBr release. [1] [2]
Boiling Point	80–82 °C (2 Torr)	Distillable under high vacuum; thermal instability >100 °C.
Solubility	DCM, THF, DMF, DMSO	Hydrolytically unstable in hot aqueous base.
Storage	2–8 °C, Inert Atmosphere	Vesicant. Hygroscopic. [2] Store over activated molecular sieves. [1] [2]

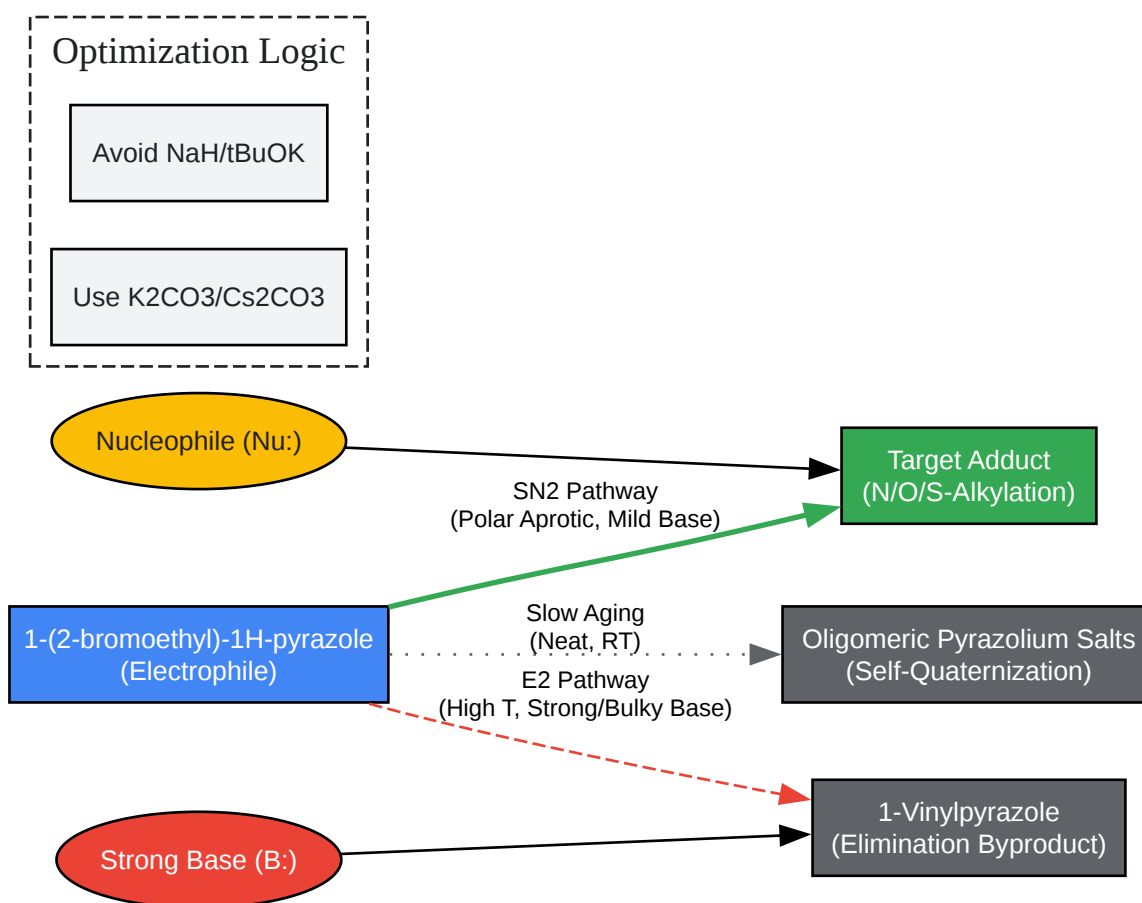
Reactivity Landscape

The molecule possesses two distinct reactive centers: the alkyl bromide (electrophilic) and the pyrazole ring (aromatic/weakly basic).

Core Reactivity Pathways

The following diagram illustrates the divergent pathways available to **1-(2-bromoethyl)-1H-pyrazole** (

) in the presence of nucleophiles and bases.



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Figure 1: Divergent reactivity pathways. The green path represents the desired synthetic utility, while red and gray paths indicate degradation mechanisms.

The Elimination Challenge (E2)

The 2-bromoethyl chain is highly susceptible to

-elimination because the resulting 1-vinylpyrazole is a conjugated system.^{[1][2]}

- Trigger: Strong, bulky bases (e.g., -BuOK, NaH) or high temperatures (>80 °C).
- Consequence: Loss of the ethyl linker; formation of a polymerizable vinyl species.
- Mitigation: Use weak inorganic bases (

) or organic bases with low basicity/nucleophilicity ratios (e.g., DIPEA) in polar aprotic solvents.

Self-Quaternization

While less rapid than elimination, the pyrazole N2 nitrogen is weakly nucleophilic.^[2] Upon prolonged storage (neat), intermolecular attack can occur, displacing bromide and forming pyrazolium oligomers.

- Indicator: The liquid becomes viscous and turns orange/brown.^[2]
- Prevention: Store diluted in DCM or at -20 °C.

Synthetic Protocols

Protocol A: N-Alkylation of Secondary Amines (General Procedure)

Target: Synthesis of tertiary amines containing the pyrazole-ethyl moiety.^[1]

Rationale: Amines are good nucleophiles but can also act as bases.^{[1][2]} To prevent elimination, we use Acetonitrile (MeCN) as a solvent (stabilizes the transition state) and Potassium Carbonate (

) as a mild base. Sodium Iodide (NaI) is added to catalyze the reaction via the Finkelstein reaction (generating the more reactive alkyl iodide in situ).

Materials:

- Secondary Amine (1.0 equiv)^{[1][2][3]}
- **1-(2-bromoethyl)-1H-pyrazole** (1.1 equiv)^{[1][2]}
- (anhydrous, 2.0 equiv)
- NaI (0.1 equiv - Catalyst)^{[1][2]}
- MeCN (0.2 M concentration)^{[1][2]}

Step-by-Step:

- Preparation: In a flame-dried round-bottom flask equipped with a magnetic stir bar, suspend the secondary amine and

in anhydrous MeCN under

atmosphere.
- Activation: Add NaI (10 mol%) and stir for 5 minutes at room temperature.
- Addition: Add **1-(2-bromoethyl)-1H-pyrazole** dropwise via syringe.
- Reaction: Heat the mixture to 60 °C (oil bath). Monitor by TLC/LC-MS.
 - Note: Do not reflux vigorously; excessive heat promotes elimination.[\[1\]](#)[\[2\]](#)
 - Time: Typically 4–12 hours.[\[1\]](#)[\[2\]](#)
- Workup: Cool to RT. Filter off solids (

/KBr).[\[2\]](#) Concentrate the filtrate under reduced pressure.
- Purification: Dissolve residue in DCM, wash with water and brine. Dry over

[\[1\]](#)[\[2\]](#) Purify via flash column chromatography (typically MeOH/DCM gradients).[\[2\]](#)

Protocol B: O-Alkylation of Phenols (Ether Synthesis)

Target: Synthesis of aryl-pyrazole ethers (common in kinase inhibitors).[\[1\]](#)[\[2\]](#)

Rationale: Phenoxides are harder nucleophiles.[\[1\]](#)[\[2\]](#) DMF is required to solubilize the phenoxide.[\[2\]](#) Cesium Carbonate (

) is preferred over

due to the "cesium effect" (higher solubility and "naked" anion reactivity), allowing milder temperatures.

Materials:

- Phenol derivative (1.0 equiv)[1][2]
- **1-(2-bromoethyl)-1H-pyrazole** (1.2 equiv)[1][2]
- (1.5 equiv)[1][2]
- DMF (anhydrous, 0.3 M)

Step-by-Step:

- Deprotonation: Dissolve the phenol in anhydrous DMF. Add
and stir at RT for 15 minutes to generate the phenoxide.
- Coupling: Add **1-(2-bromoethyl)-1H-pyrazole** in one portion.
- Reaction: Stir at 50–60 °C.
 - Critical Control: If the phenol is electron-deficient (slow reaction), add KI (0.5 equiv) rather than increasing temperature above 70 °C.[2]
- Quench: Pour the reaction mixture into ice-water (5x volume).
- Extraction: Extract with EtOAc (3x). Back-wash combined organics with LiCl (5% aq) to remove DMF.[1][2]
- Purification: Silica gel chromatography (Hexanes/EtOAc).

Mechanistic Logic & Troubleshooting

The "Finkelstein" Advantage

The C-Br bond is moderately reactive.[1][2] In reactions with steric hindrance or poor nucleophiles, the addition of catalytic iodide (

) is crucial.

- Mechanism:
- Benefit: The resulting alkyl iodide is ~100x more reactive toward

displacement than the bromide, allowing the reaction to proceed at lower temperatures, thereby suppressing the E2 elimination pathway.

Solvent Effects Table

Solvent	Dielectric Constant	Suitability	Recommendation
DMF	36.7	High	Excellent for O-alkylation; promotes .[1][2]
MeCN	37.5	High	Best for N-alkylation; easy workup.[1][2]
THF	7.5	Low	Too slow; requires higher temps (risk of E2).[2]
Acetone	20.7	Medium	Good for Finkelstein conditions (NaI soluble).[1][2]

Safety & Handling

- Vesicant Hazard: Like many alkylating agents (e.g., nitrogen mustards), **1-(2-bromoethyl)-1H-pyrazole** can alkylate DNA/proteins.[1][2] It is a potent skin and eye irritant and potentially mutagenic.[1][2] Double-gloving (Nitrile) and fume hood use are mandatory. [1][2]
- Neutralization: Spills should be treated with dilute ammonia or 10% aqueous sodium thiosulfate to quench the alkyl bromide.[2]

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